

Applications of 5'-Cyanine5.5 labeled probes in multiplex qPCR

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Compound of Interest

Compound Name: *Cyanine5.5 phosphoramidite, 5'-terminal*

Cat. No.: *B14761627*

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Application Note: High-Dimensional Multiplexing with 5'-Cyanine5.5 Probes

Executive Summary

As molecular diagnostics demand higher throughput from limited sample volumes, the "spectral real estate" of qPCR instruments has become a critical resource. While FAM, HEX, and ROX channels are standard, the Far-Red/Near-Infrared (NIR) spectrum remains underutilized. This guide details the integration of 5'-Cyanine5.5 (Cy5.5) labeled probes into multiplex workflows. Distinct from standard Cy5, Cy5.5 emits at ~706 nm, enabling a dedicated 5th detection channel on modern thermocyclers. This protocol provides the mechanistic grounding, experimental setup, and validation logic required to deploy Cy5.5 probes for high-sensitivity pathogen detection and gene expression profiling.

Technical Specifications & Mechanistic Logic

The Physics of Cyanine5.5

Cyanine5.5 is a sulfonated indocyanine dye. Unlike its predecessor Cy5 (which emits at ~670 nm), Cy5.5 shifts emission further into the NIR window. This shift is pivotal for multiplexing

because it avoids the "crosstalk corridor" often seen between ROX and Cy5.

- Excitation Max: 685 nm
- Emission Max: 706 nm[1]
- Extinction Coefficient: ~209,000 L/(mol[2]·cm)
- Stokes Shift: ~21 nm

Why it matters: The NIR region exhibits significantly lower autofluorescence from biological matrices (e.g., plasma, soil) and plasticware compared to the FAM/HEX channels. This results in a superior Signal-to-Noise Ratio (SNR), making Cy5.5 ideal for low-copy targets, provided the instrument's quantum efficiency in the IR range is sufficient.

Quencher Pairing: The Critical Choice

A common failure mode in Cy5.5 assay design is selecting the wrong quencher. Standard quenchers like BHQ-1 or BHQ-2 do not absorb efficiently at 700 nm.

- Recommended Quencher: BHQ-3 (Black Hole Quencher-3).[3]
- Mechanism: BHQ-3 has an absorption maximum at ~672 nm, perfectly overlapping with Cy5.5's emission, ensuring efficient FRET quenching and minimizing baseline drift.

Instrument Compatibility Matrix

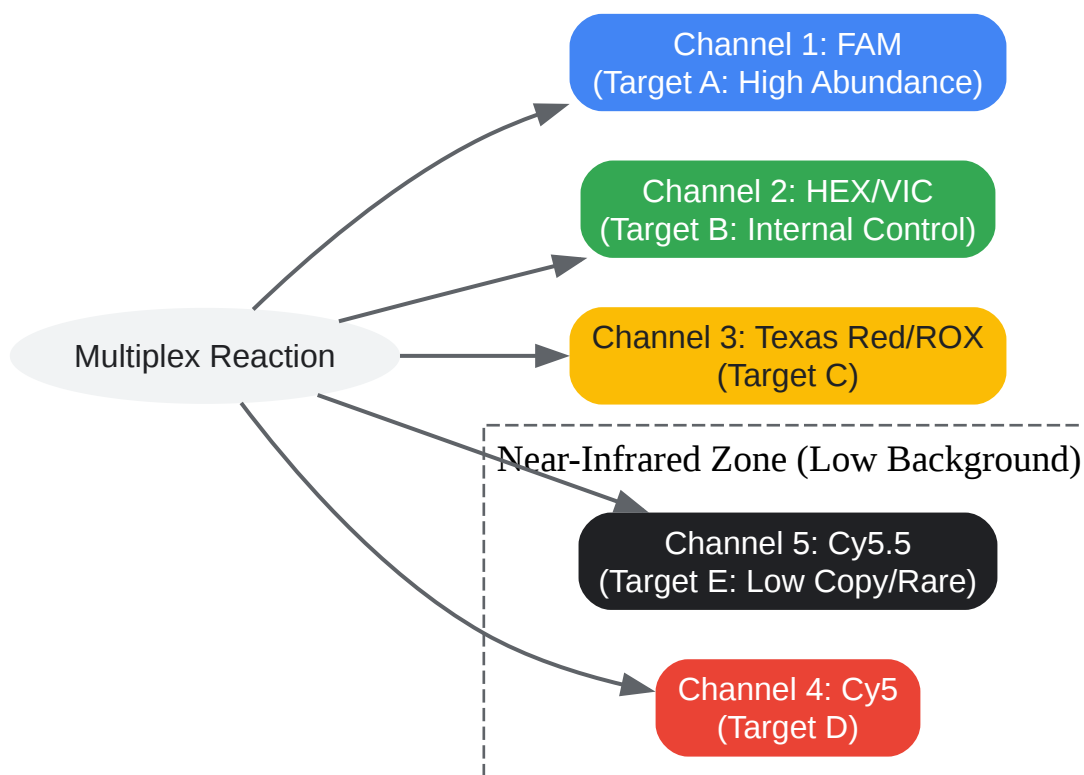
Before design, verify your hardware. Cy5.5 requires a "Quasar 705" or "Alexa Fluor 680" filter set.

Instrument Platform	Channel Name	Excitation Filter (nm)	Emission Filter (nm)	Compatibility
Bio-Rad CFX96 Touch	Quasar 705	685 ± 10	730 ± 30	High
Roche LightCycler 480	705	630	705	High
Thermo QuantStudio 5	Cy5.5	680	710	High
Applied Biosystems 7500	Cy5.5	683	708	Medium (Requires Calibration)

Experimental Workflow: 5-Plex Assay Design

Diagram: Spectral Multiplexing Strategy

The following diagram illustrates how Cy5.5 fits into a 5-plex reaction without spectral overlap.



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Caption: Spectral allocation in a 5-plex assay. Cy5.5 occupies the distinct NIR window, minimizing overlap with the crowded visible spectrum.

Protocol: Synthesis and Handling

Caution: Cy5.5 is sensitive to oxidative degradation and photobleaching.

- Resuspension: Centrifuge the lyophilized probe tube before opening. Resuspend in TE Buffer (pH 8.0) to a stock concentration of 100 μ M. Do not use water, as acidic pH accelerates degradation.
- Aliquot: Divide into small aliquots (e.g., 10 μ L) to avoid freeze-thaw cycles.
- Storage: Store at -20°C in amber tubes or wrapped in foil.

Protocol: Multiplex qPCR Setup

Reagents:

- 2x Multiplex Master Mix (Must be "Low ROX" or "No ROX" if Channel 3 is used for a target; otherwise, standard mix is acceptable as Cy5.5 does not overlap with ROX).
- Primers (Forward/Reverse) for 5 targets.
- Probes (FAM, HEX, Texas Red, Cy5, Cy5.5).^[4]

Step-by-Step Procedure:

- Primer/Probe Optimization (Singleplex First):
 - Validate the Cy5.5 probe in a singleplex reaction first.
 - Titration: Test probe concentrations of 150 nM, 250 nM, and 300 nM.
 - Insight: Cy5.5 often requires a slightly higher concentration (250-300 nM) than FAM (200 nM) due to the lower quantum efficiency of some NIR detectors.

- Reaction Assembly (20 μ L Volume):

Component	Volume (μ L)	Final Conc.
2x Master Mix	10.0	1x
Fwd Primer Mix (all 5)	2.0	400 nM each
Rev Primer Mix (all 5)	2.0	400 nM each
Probe Mix (FAM, HEX, etc.)	1.0	200 nM each
Cy5.5 Probe	0.5	250 nM
Template DNA/cDNA	2.0	< 100 ng

| Nuclease-Free Water | 2.5 | - |

- Cycling Conditions (Standard Fast):
 - Activation: 95°C for 2-3 min.
 - Denaturation: 95°C for 10 sec.
 - Annealing/Extension: 60°C for 30 sec (Acquire Data in All Channels).
 - Cycles: 40.

Validation & Data Analysis

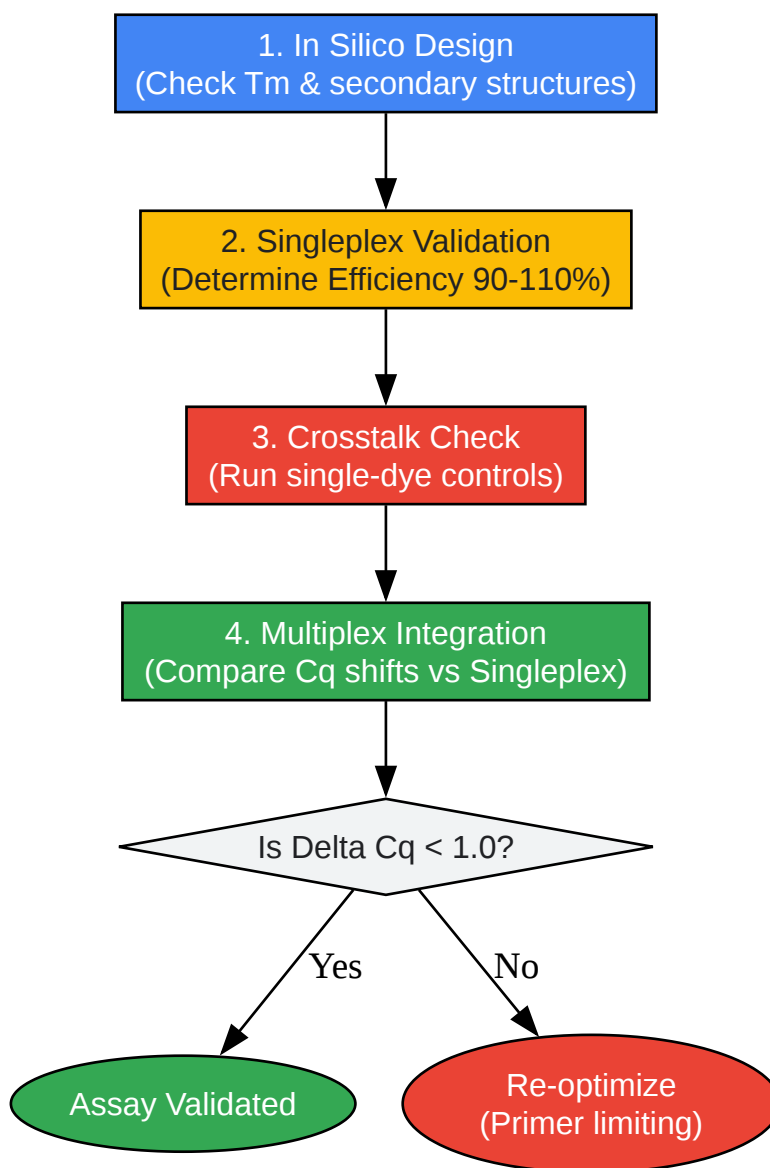
Crosstalk Compensation (Color Compensation)

Even with distinct peaks, emission tails can bleed into adjacent channels (e.g., Cy5 signal bleeding into the Cy5.5 detector).

- Experiment: Run 5 "Single Color" control wells containing the master mix + only one probe type + template.
- Analysis: Use the instrument software to generate a Crosstalk Correction Matrix.

- Success Metric: Signal in the non-target channels should be < 2% of the target channel signal.

Diagram: Validation Logic



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Caption: Step-by-step validation workflow ensures the addition of the Cy5.5 probe does not inhibit existing targets.

Troubleshooting Guide

Symptom	Probable Cause	Corrective Action
Low Signal in Cy5.5	Instrument Calibration	Perform a pure dye calibration using free Cy5.5 dye or a calibration plate.
High Background	Poor Quenching	Ensure BHQ-3 is used. If using BHQ-2, background will be high. Check probe purity (HPLC required).
Signal Drift	Probe Degradation	Cy5.5 is light-sensitive. Ensure master mix is prepared in low light and tubes are amber.
Cq Delay (>1 cycle)	Spectral Crosstalk	Apply color compensation matrix. If Cy5 is very bright, it may suppress Cy5.5 reading; limit Cy5 primer conc.

References

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